

# Application Notes: Studying Dye-Fiber Interactions with Reactive Orange 122

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## Compound of Interest

Compound Name: *Reactive Orange 122*

CAS No.: *12220-12-1*

Cat. No.: *B1172505*

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These application notes provide a comprehensive guide to utilizing **Reactive Orange 122** for studying the intricate interactions between reactive dyes and textile fibers, particularly cellulosic materials like cotton. This document outlines detailed experimental protocols, presents key data in a structured format, and visualizes the underlying processes to facilitate a deeper understanding of dye-fiber chemistry.

## Introduction

**Reactive Orange 122** is a synthetic azo dye belonging to the reactive class of dyes.<sup>[1]</sup> Its defining characteristic is the presence of a reactive group, typically a vinyl sulfone or a chlorotriazine, which allows it to form a strong, covalent bond with the hydroxyl groups of cellulosic fibers such as cotton, as well as with amino groups in protein fibers like wool.<sup>[1][2]</sup> This covalent fixation results in dyeings with excellent wash fastness and durability, making it a subject of significant interest in textile chemistry research.<sup>[1]</sup> Understanding the kinetics, thermodynamics, and equilibrium of the dyeing process with **Reactive Orange 122** is crucial

for optimizing dyeing processes, improving dye efficiency, and minimizing environmental impact from dyehouse effluents.

## Key Applications in Dye-Fiber Interaction Studies

- **Kinetic Studies:** Investigating the rate of dye exhaustion and fixation under various conditions to understand the reaction mechanism.
- **Adsorption Isotherm Analysis:** Determining the equilibrium of dye distribution between the fiber and the dyebath to characterize the affinity of the dye for the fiber.
- **Influence of Process Parameters:** Quantifying the effect of pH, temperature, electrolyte concentration, and liquor ratio on dye uptake and fixation efficiency.
- **Spectroscopic Analysis:** Characterizing the covalent bond formed between the dye and the fiber.

## Experimental Protocols

The following protocols are foundational for studying the interaction of **Reactive Orange 122** with cotton fibers.

### Protocol 1: Determination of Dye Exhaustion and Fixation Percentage

This protocol measures the percentage of dye that moves from the dyebath onto the fiber (exhaustion) and the percentage that covalently bonds with the fiber (fixation).

Materials:

- **Reactive Orange 122**
- Scoured and bleached 100% cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)

- Acetic acid
- Non-ionic soaping agent
- Distilled water
- Laboratory dyeing machine (e.g., shaking water bath or IR dyer)
- UV-Vis Spectrophotometer

#### Procedure:

- Preparation of Standard Solutions: Prepare a stock solution of **Reactive Orange 122** (e.g., 1 g/L) and create a series of standard dilutions. Measure the absorbance of each standard at the dye's maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) to create a calibration curve.
- Dyeing Process:
  - Set the liquor ratio (the ratio of the volume of dye liquor to the weight of the fabric), for example, 1:20.
  - Prepare a dyebath containing a known concentration of **Reactive Orange 122** (e.g., 2% on weight of fiber - owf) and an electrolyte (e.g., 60 g/L NaCl).
  - Introduce the cotton fabric into the dyebath at a starting temperature of 40-50°C.
  - Run the dyeing machine for an "exhaustion phase" (e.g., 30-45 minutes) to allow the dye to adsorb onto the fiber.
  - After the exhaustion phase, add a pre-dissolved alkali (e.g., 20 g/L  $\text{Na}_2\text{CO}_3$ ) to the dyebath to raise the pH to approximately 10.5-11. This initiates the fixation process.
  - Continue the dyeing for a "fixation phase" (e.g., 45-60 minutes) at a controlled temperature (e.g., 60°C).
- Measurement of Exhaustion:
  - After the full dyeing cycle, take a sample of the remaining dyebath.

- Measure its absorbance using the UV-Vis Spectrophotometer.
- Using the calibration curve, determine the final concentration of the dye in the dyebath.
- Calculate the exhaustion percentage (%E) using the following formula:  $\%E = [(Initial\ Absorbance - Final\ Absorbance) / Initial\ Absorbance] \times 100$
- Wash-off Procedure:
  - Rinse the dyed fabric thoroughly with cold water.
  - Prepare a soaping bath with a non-ionic soaping agent (e.g., 2 g/L) at a liquor ratio of 1:20.
  - Treat the fabric in the soaping bath at a boil (95-100°C) for 10-15 minutes to remove any unfixed or hydrolyzed dye.
  - Rinse the fabric again with hot and then cold water.
- Measurement of Fixation:
  - The soaping liquor will contain the unfixed, hydrolyzed dye. Measure the absorbance of this liquor.
  - Calculate the amount of unfixed dye.
  - Calculate the fixation percentage (%F) using the formula:  $\%F = [(Amount\ of\ Exhausted\ Dye - Amount\ of\ Unfixed\ Dye) / Amount\ of\ Exhausted\ Dye] \times 100$

## Protocol 2: Adsorption Isotherm Study

This protocol helps to understand the equilibrium distribution of **Reactive Orange 122** between the cotton fiber and the dyebath.

Procedure:

- Prepare a series of dyebaths with varying initial concentrations of **Reactive Orange 122** (e.g., 10 to 100 mg/L) at a constant temperature, pH, and electrolyte concentration.

- Introduce a known weight of cotton fabric into each dyebath.
- Allow the dyeing to proceed until equilibrium is reached (typically several hours, to be determined by preliminary kinetic studies).
- Measure the final concentration of the dye in each dyebath using a UV-Vis Spectrophotometer.
- Calculate the amount of dye adsorbed per unit mass of fiber ( $Q_e$ , in mg/g) at equilibrium.
- Plot  $Q_e$  versus the final dye concentration in the dyebath ( $C_e$ , in mg/L).
- Analyze the data using adsorption isotherm models like the Langmuir and Freundlich models to determine key parameters such as the maximum adsorption capacity and the affinity of the dye for the fiber.

## Data Presentation

The following tables summarize the expected influence of key parameters on the dyeing of cotton with **Reactive Orange 122**, based on the behavior of similar reactive dyes.

Table 1: Influence of Process Parameters on Dye Exhaustion and Fixation

Parameter	Condition	Effect on Exhaustion	Effect on Fixation	Rationale
Electrolyte Conc.	Increasing (e.g., 20 to 80 g/L NaCl)	Increases	Increases (indirectly)	The salt screens the negative surface charge of the cotton fiber, reducing the electrostatic repulsion between the fiber and the anionic dye molecules, thus promoting dye uptake.[3]
Alkali Conc.	Increasing (e.g., 5 to 25 g/L Na <sub>2</sub> CO <sub>3</sub> )	Slight Decrease	Increases up to an optimum, then decreases	Alkali is essential for the fixation reaction by creating cellulosate anions on the fiber. However, excessively high pH increases the rate of dye hydrolysis, which competes with fixation.[3][4]
Temperature	Increasing (e.g., 40 to 80°C)	Decreases	Increases up to an optimum, then decreases	Higher temperatures increase the kinetic energy for the fixation reaction. However, it can also decrease the initial dye

				adsorption (exhaustion) and at very high temperatures, increase the rate of hydrolysis.[3] [4]
Dyeing Time	Increasing	Increases to a plateau	Increases to a plateau	Sufficient time is required for the dye to diffuse into the fiber and then for the chemical reaction of fixation to occur.
Liquor Ratio	Increasing (e.g., 1:10 to 1:30)	Decreases	Decreases	A lower liquor ratio means a higher dye concentration in the bath, which favors dye adsorption onto the fiber.[3]

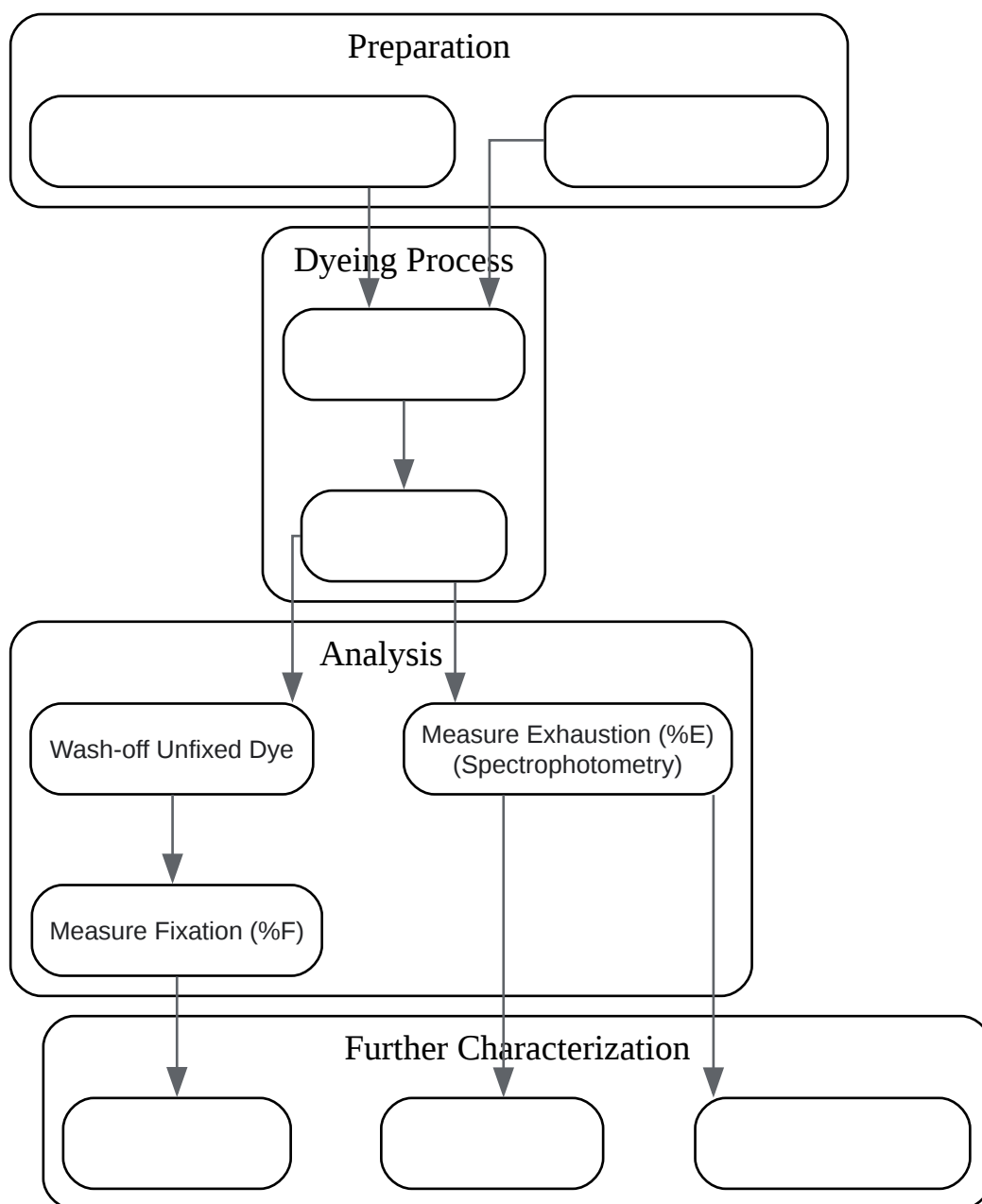
Table 2: Fastness Properties of Cotton Dyed with **Reactive Orange 122**

Fastness Property	Expected Rating (ISO Scale)
Light Fastness	5-6
Washing Fastness	4
Perspiration Fastness (Acidic)	3-4
Perspiration Fastness (Alkaline)	4
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	3

Data based on typical performance of this dye class.

## Visualizations

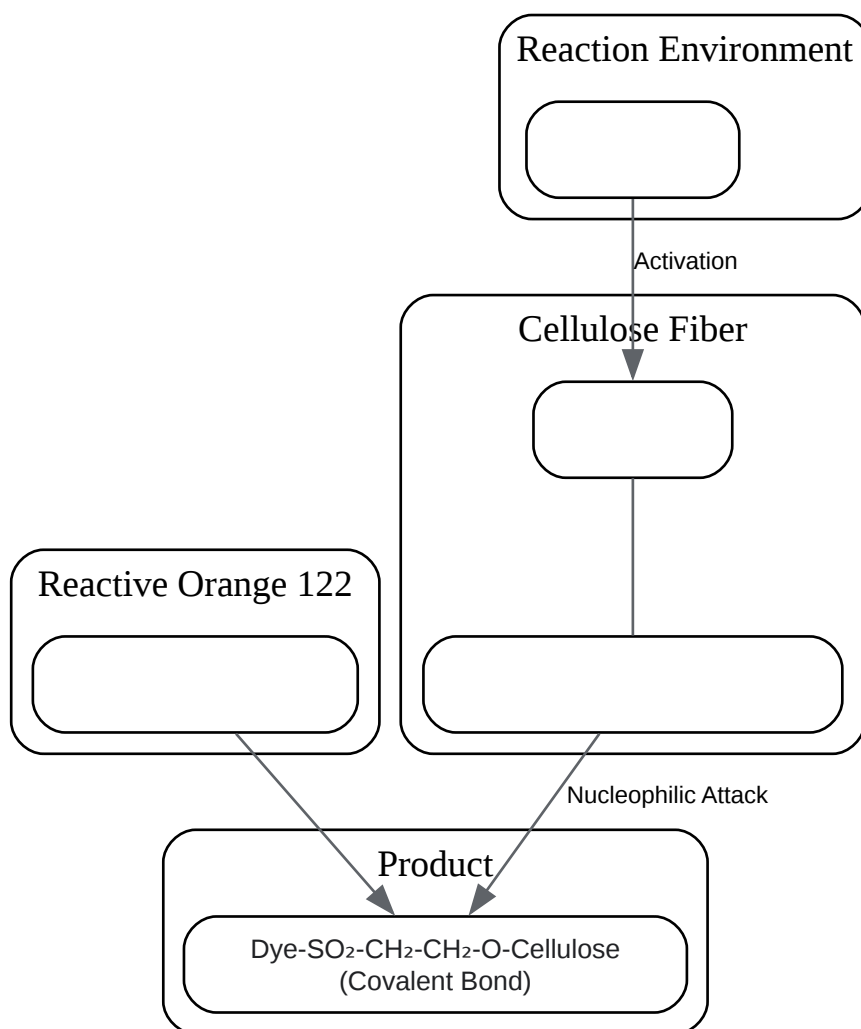
### Experimental Workflow for Dye-Fiber Interaction Studies



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Caption: Workflow for studying **Reactive Orange 122** and cotton fiber interactions.

## Signaling Pathway: Covalent Bond Formation



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Caption: Mechanism of covalent bond formation between **Reactive Orange 122** and cellulose.

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## References

- 1. [Buy Reactive Orange 122 \(EVT-1514570\) | 12220-12-1 \[evitachem.com\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)

- [3. Influence of Process Parameters on Exhaustion, Fixation and Color Strength in Dyeing of Cellulose Fiber with Reactive Dye \[gavinpublishers.com\]](#)
- [4. What factors affect the fixation rate of reactive dyes? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd \[china-dyestuff.com\]](#)
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